

Application of Conduritol B Epoxide in Zebrafish Larvae Models: A Detailed Guide

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Compound of Interest

Compound Name: *Conduritol epoxide*

CAS No.: 23559-36-6

Cat. No.: B1210021

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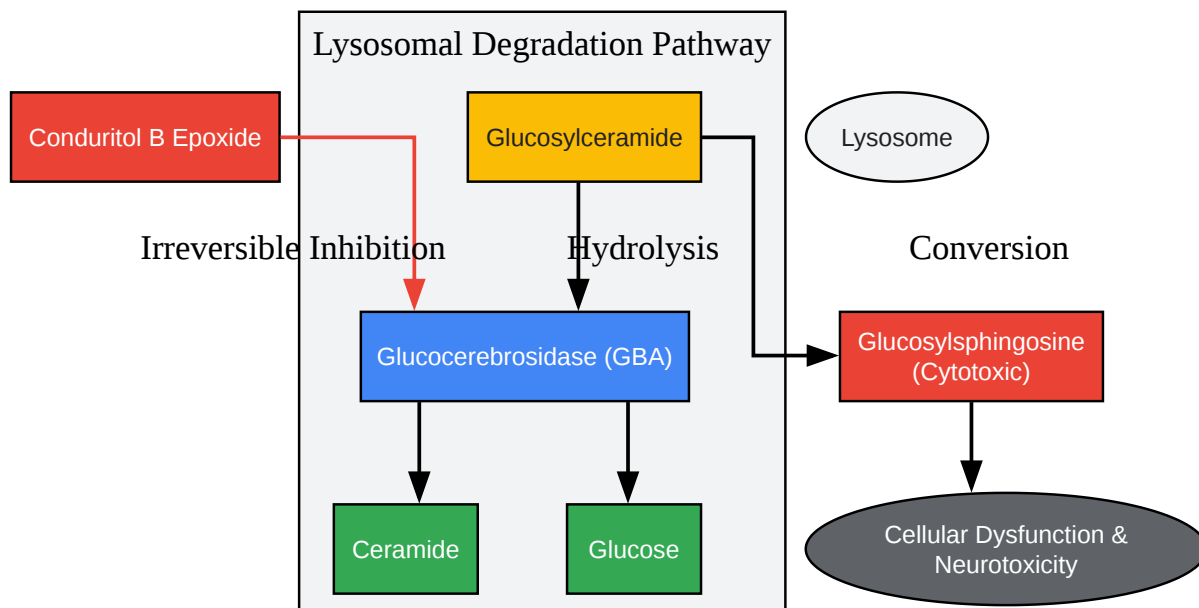
Introduction

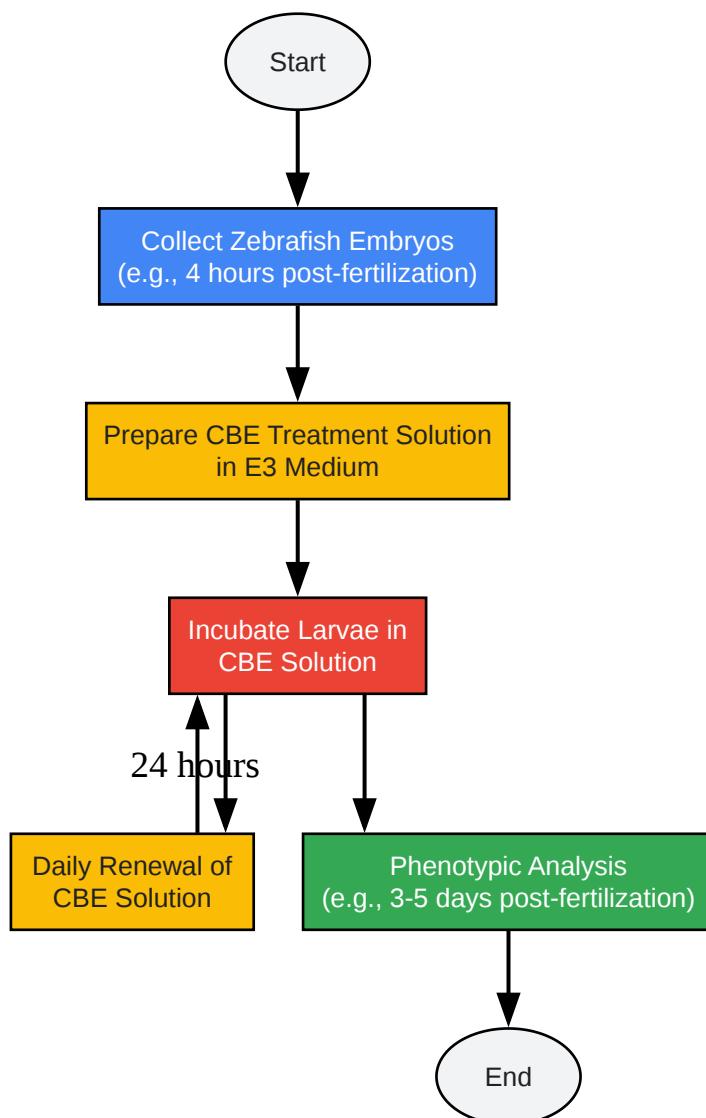
Conduritol B epoxide (CBE) is a potent, irreversible inhibitor of the lysosomal enzyme glucocerebrosidase (GBA), also known as β -glucosidase.^{[1][2]} This inhibitory action makes CBE a valuable chemical tool for modeling Gaucher disease, a lysosomal storage disorder caused by GBA deficiency, in various experimental systems, including zebrafish larvae.^{[1][3][4]} Gaucher disease is characterized by the accumulation of glucosylceramide and its cytotoxic metabolite, glucosylsphingosine, leading to a range of clinical manifestations.^{[3][5]} The zebrafish model offers several advantages for studying such diseases, including rapid development, optical transparency, and amenability to high-throughput screening.^{[6][7][8]}

This document provides detailed application notes and protocols for the use of **conduritol epoxide** in zebrafish larvae to induce a Gaucher-like phenotype, facilitating research into disease mechanisms and the development of novel therapeutics.

Mechanism of Action and Cellular Pathway

Conduritol B epoxide covalently binds to the active site of GBA, leading to its irreversible inactivation.[1][5] This inhibition disrupts the normal lysosomal degradation of glucosylceramide, causing its accumulation. Subsequently, glucosylceramide is converted to the more cytotoxic glucosylsphingosine, which is implicated in the downstream pathological effects observed in Gaucher disease.





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